

Part 1: Foundational Chemical & Analytical Profile

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Compound of Interest

Compound Name: 1-(2-fluorophenyl)-1H-pyrrole-2-carbaldehyde

CAS No.: 132407-65-9

Cat. No.: B111662

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A precise understanding of a compound's chemical identity and physical properties is the bedrock of reproducible science. These characteristics dictate everything from solvent selection to the interpretation of biological data.

Chemical Identity

- CAS Number: 278779-30-9[1][2][3][4]
- Systematic (IUPAC) Name: 3-[2-[2-Chloro-4-[[3-(2,6-dichlorophenyl)-5-(1-methylethyl)-4-isoxazolyl]methoxy]phenyl]ethenyl]-benzoic acid[2][3][5]
- Synonym: GW 4064
- Molecular Formula: $C_{28}H_{22}Cl_3NO_4$ [1][2][3][4]
- Molecular Weight: 542.84 g/mol [1][4]

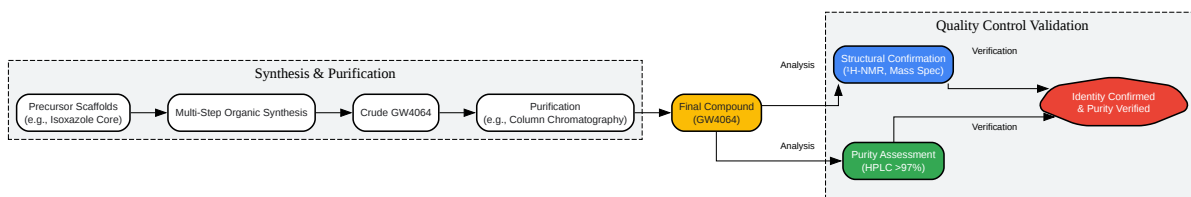
Physicochemical Properties

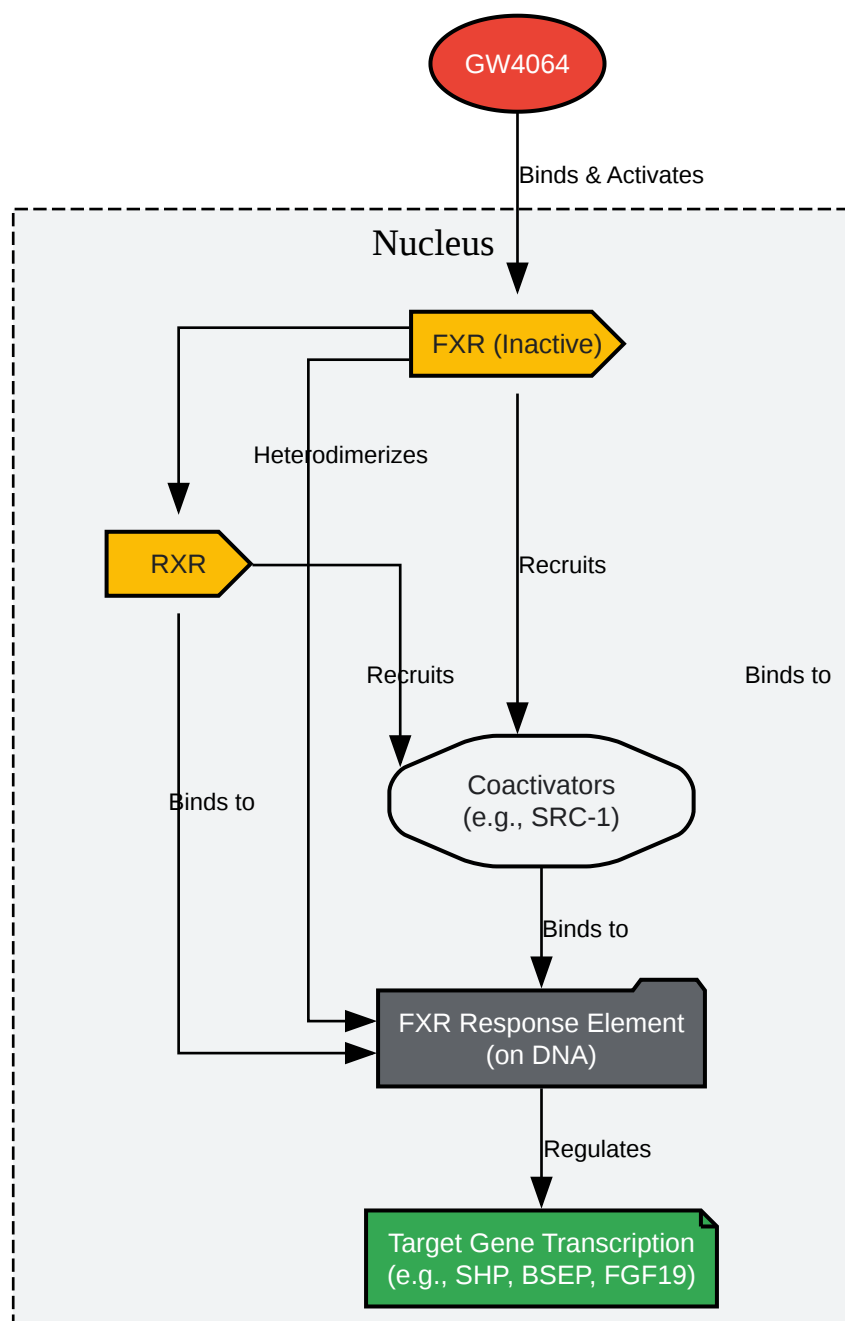
The effective application of GW4064 in experimental systems is contingent on its physical behavior. The following table summarizes its key properties and their direct implications for laboratory work.

Property	Value	Experimental Significance & Rationale
Appearance	White to off-white crystalline solid	A primary, qualitative indicator of compound purity. Deviations in color may suggest degradation or impurities.
Purity	Typically $\geq 95\%$ - $\geq 97\%$ (by HPLC)	Essential for ensuring that observed biological effects are attributable to GW4064 and not contaminants. High purity minimizes experimental variability. [2]
Solubility	Soluble in DMSO (e.g., ~ 25 mg/mL), DMF (~ 25 mg/mL), and sparingly in Ethanol (~ 1 mg/mL). Insoluble in water.	Dictates solvent choice for stock solutions. DMSO is the most common solvent for in vitro studies due to high solubility, but vehicle controls are critical as DMSO can have independent biological effects. For in vivo use, formulation strategies (e.g., with HP- β -CD) are often required. [1] [2] [3]
Storage	Store at -20°C , desiccated	Protects against chemical degradation over time, ensuring the compound's stability and consistent potency for the duration of a study. [2]
UV/Vis.	λ_{max} : 304 nm	Useful for quantification via UV spectroscopy and for detection in HPLC analysis. [2] [3]

Synthesis and Quality Control: A Self-Validating Workflow

While the specific, multi-step synthesis of GW4064 is complex and often proprietary, the validation of the final product is a universal requirement.^[6] The following workflow illustrates a self-validating system for ensuring the identity and purity of a synthesized batch.





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Caption: The canonical signaling pathway of FXR activation by GW4064.

Off-Target Activities: A Critical Consideration

While highly selective, it is crucial for researchers to be aware that at higher concentrations, GW4064 has been shown to have FXR-independent effects. Studies have demonstrated that it

can interact with multiple G protein-coupled receptors, including histamine receptors (H1, H2, H4), leading to modulation of intracellular Ca^{2+} and cAMP. [7][8] Trustworthiness: This finding necessitates cautious interpretation of results, especially in cells that may not express FXR. [7][8] It is best practice to confirm that an observed effect is FXR-dependent by either i) using FXR-knockout cells/animals or ii) demonstrating that an FXR antagonist can block the effect.

Key In Vivo and In Vitro Applications

GW4064 is a cornerstone tool for elucidating FXR biology in numerous disease models.

Application Area	Key Findings with GW4064	Representative References
Cholestatic Liver Disease	Protects against liver damage in animal models by repressing bile acid synthesis genes (e.g., CYP7A1) and inducing bile acid transporter genes (e.g., BSEP, MDR2). [9][10][11]	Liu et al., J Clin Invest, 2003
Hepatic Steatosis (Fatty Liver)	Prevents diet-induced hepatic lipid accumulation by reducing the expression of the lipid transporter CD36. [4][5]	Ma Y, et al., J Lipid Res, 2009
Insulin Resistance	Improves hyperglycemia and hyperlipidemia in diabetic mouse models by decreasing key gluconeogenesis enzymes (PEPCK, G6Pase). [5]	Zhang et al., PNAS, 2006
Intestinal Barrier Function	Ameliorates LPS-induced intestinal barrier disruption and inflammation in an FXR-dependent manner. [12]	Wu et al., Int J Mol Sci, 2023
Oncology	Has shown anti-tumor effects in various cancers (e.g., colorectal, liver) by inducing apoptosis and blocking the cell cycle. [13][14] However, it can also upregulate PD-L1, suggesting a potential combination with immunotherapy. [14]	Hou et al., Cancer Med, 2022

Part 3: Experimental Protocols & Drug Development Context

The utility of GW4064 extends from basic research to target validation in preclinical drug development.

Protocol: Validating FXR Target Gene Induction in Hepatocytes

This protocol describes a standard quantitative PCR (qPCR) experiment to confirm that GW4064 activates FXR signaling in a relevant cell type, such as the human hepatoma cell line HepG2.

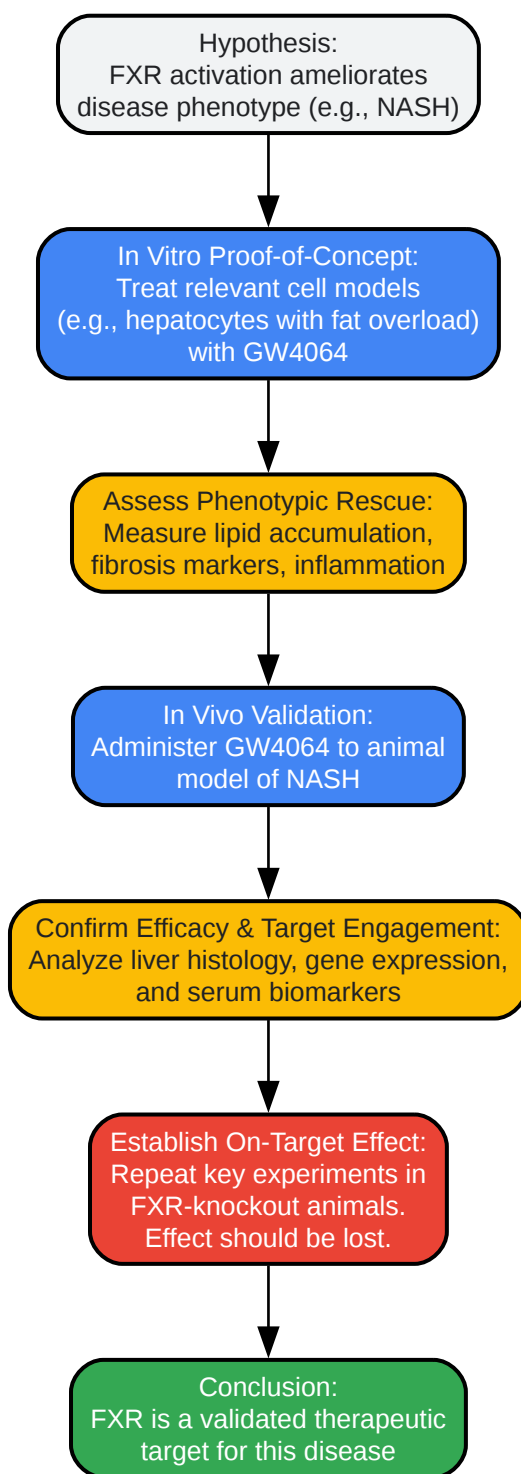
- **Cell Culture:** Culture HepG2 cells in Eagle's Minimum Essential Medium (EMEM) supplemented with 10% Fetal Bovine Serum and 1% Penicillin-Streptomycin at 37°C and 5% CO₂.
- **Seeding:** Plate 0.5×10^6 cells per well in a 6-well plate and allow them to adhere for 24 hours.
- **Treatment:** Prepare a 10 mM stock solution of GW4064 in DMSO. Serially dilute in culture medium to final concentrations of 0.1 µM, 1 µM, and 10 µM. Include a "Vehicle Control" well treated with the same final concentration of DMSO (e.g., 0.1%).
- **Incubation:** Replace the medium in the wells with the GW4064- or vehicle-containing medium and incubate for 24 hours. Rationale: 24 hours is typically sufficient for transcriptional changes to occur and for target gene mRNA to accumulate.
- **RNA Extraction:** Lyse the cells and extract total RNA using a column-based kit (e.g., RNeasy Kit) according to the manufacturer's instructions. Quantify RNA and assess purity (A260/A280 ratio).
- **cDNA Synthesis:** Reverse transcribe 1 µg of total RNA into cDNA using a high-capacity cDNA synthesis kit.
- **Quantitative PCR (qPCR):** Perform qPCR using a SYBR Green-based master mix with primers for a housekeeping gene (e.g., GAPDH) and an FXR target gene (e.g., SHP or BSEP).

- **Data Analysis:** Calculate the relative expression of the target gene using the $\Delta\Delta C_t$ method, normalizing to the housekeeping gene and comparing the GW4064-treated samples to the vehicle control.
- **Acceptance Criteria:** A statistically significant, dose-dependent increase in SHP mRNA expression in the GW4064-treated samples relative to the vehicle control validates successful FXR activation.

Role in Drug Discovery

GW4064 serves as a benchmark compound and a structural template for the development of new FXR agonists with improved therapeutic profiles. [15] Its limitations, such as the photoreactive stilbene group and modest bioavailability, have driven medicinal chemistry efforts to create next-generation drugs for diseases like non-alcoholic steatohepatitis (NASH). [6][16]

Logical Workflow for Preclinical Target Validation:



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